

In-Depth Technical Guide: Molecular Weight of Tetrabromobisphenol A-D6

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Compound of Interest

Compound Name: Tetrabromobisphenol A-D6

Cat. No.: B13841886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **Tetrabromobisphenol A-D6** (TBBPA-D6). The information is presented to be a useful resource for researchers and professionals engaged in scientific and drug development endeavors where precise molecular weight is critical.

Molecular Structure and Formula

Tetrabromobisphenol A-D6 is a deuterated analog of Tetrabromobisphenol A (TBBPA), a widely used brominated flame retardant. The "D6" designation indicates that six hydrogen atoms in the isopropylidene group have been replaced by deuterium atoms. This isotopic substitution is often utilized in analytical chemistry, particularly in mass spectrometry, to serve as an internal standard.

The molecular formula for **Tetrabromobisphenol A-D6** is $C_{15}H_6D_6Br_4O_2$.^[1]

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Tetrabromobisphenol A-D6** is detailed below, based on the atomic weights of Carbon (C), Hydrogen (H), Deuterium (D), Bromine (Br), and Oxygen (O).

A comprehensive summary of the atomic composition and the contribution of each element to the total molecular weight is provided in the table below.

Element	Symbol	Atomic Count	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Carbon	C	15	12.011	180.165
Hydrogen	H	6	1.008	6.048
Deuterium	D	6	2.014	12.084
Bromine	Br	4	79.904	319.616
Oxygen	O	2	15.999	31.998
Total	549.911			

The calculated molecular weight of **Tetrabromobisphenol A-D6** is 549.911 g/mol . This value is consistent with the molecular weight of 549.91 provided by chemical suppliers.[1]

Note on Experimental Protocols and Visualizations:

The user's request for detailed experimental protocols and the creation of diagrams for signaling pathways or experimental workflows is not applicable to the determination of a compound's molecular weight. Such information is relevant for experimental studies involving the compound, but not for the fundamental calculation of this intrinsic chemical property.

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References

- 1. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

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